

Improving the regioselectivity of reactions with 4-Bromo-1H-indole-7-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1H-indole-7-carboxylic acid

Cat. No.: B578071

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Technical Support Center: 4-Bromo-1H-indole-7-carboxylic acid

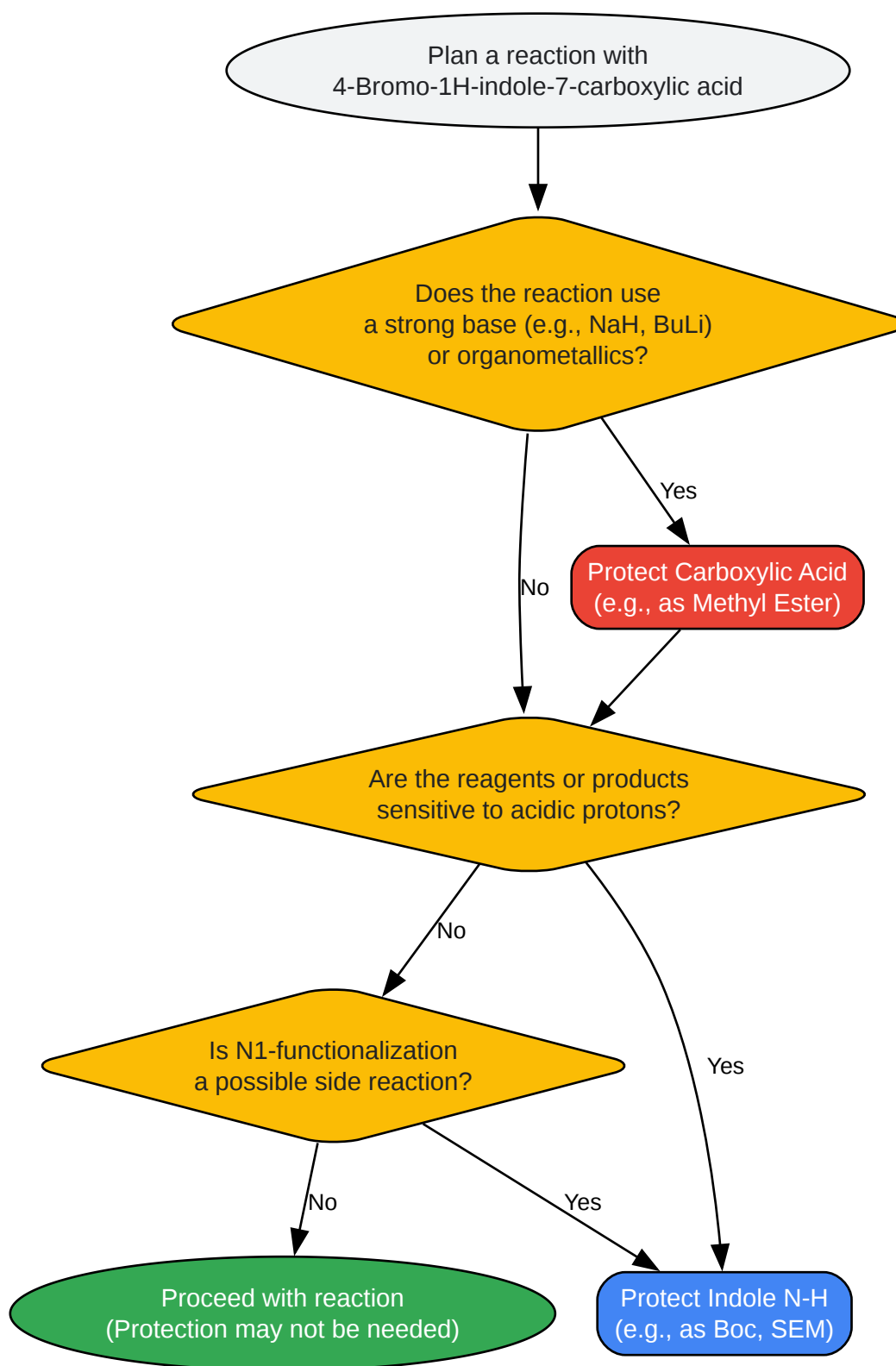
Welcome to the technical support center for **4-Bromo-1H-indole-7-carboxylic acid**. This resource provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the regioselectivity of reactions involving this versatile building block.

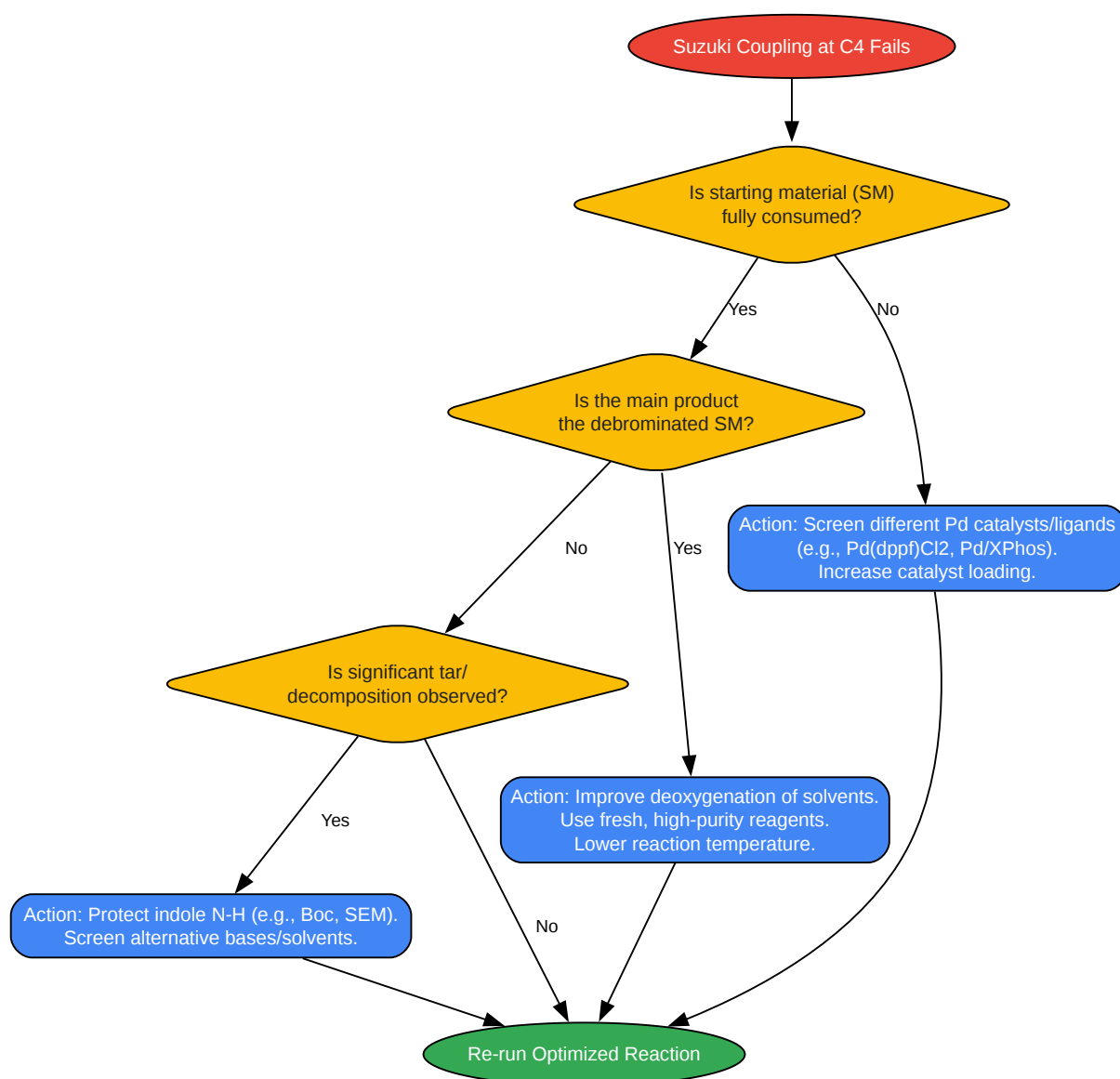
Frequently Asked Questions (FAQs)

Q1: What are the primary reactive sites on **4-Bromo-1H-indole-7-carboxylic acid** and what factors govern their reactivity?

A1: **4-Bromo-1H-indole-7-carboxylic acid** has four primary reactive sites. The reactivity of each site is governed by the electronic and steric properties of the substituents. The indole N-H is acidic and nucleophilic after deprotonation. The pyrrole ring is generally electron-rich, making the C3 position susceptible to electrophilic attack, although this is tempered by the electron-withdrawing carboxylic acid group.^[1] The C4-bromo bond is a key handle for palladium-catalyzed cross-coupling reactions.^[2] The carboxylic acid at C7 can undergo standard transformations like esterification or amidation and may act as a directing group in certain C-H activation reactions.^[3]

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References

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. benchchem.com [benchchem.com]
- 3. A comprehensive overview of directing groups applied in metal-catalysed C–H functionalisation chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Improving the regioselectivity of reactions with 4-Bromo-1H-indole-7-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578071#improving-the-regioselectivity-of-reactions-with-4-bromo-1h-indole-7-carboxylic-acid]

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